

Comprehensive Technical Guide to Semicarbazide Hydrochloride

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Semicarbazide hydrochloride

CAS No.: 563-41-7; 18396-65-1

Cat. No.: S8050601

[Get Quote](#)

Introduction and Chemical Profile

Semicarbazide hydrochloride (SEM-HCl) is an important organic ionic compound with the chemical formula $\text{CH}_6\text{ClN}_3\text{O}$ and a molecular weight of 111.53 g/mol. It features a urea-based molecular matrix that provides notable structural stability, making it valuable across multiple scientific and industrial domains. This whitepaper provides a comprehensive technical overview of SEM-HCl, covering its fundamental properties, synthesis methodologies, analytical applications, and contemporary uses in pharmaceutical development and materials science. The compound's significance stems from its dual functionality as both a versatile chemical intermediate and a specialized analytical reagent, particularly in pharmaceutical synthesis and food safety monitoring.

Fundamental Chemical and Physical Properties

Semicarbazide hydrochloride appears as a **white crystalline powder** or prismatic crystals with a characteristic melting point of **175-177°C** (with decomposition) [1]. The compound exhibits high solubility in water (approximately 100 g/L at 15°C) and demonstrates good solubility in polar organic solvents, including methanol where it forms clear, colorless solutions at concentrations up to 0.1 g/mL at 20°C [1]. The aqueous solution is moderately acidic, with a pH of approximately 1.5 at 100 g/L concentration and 20°C [1].

Quantitative Physicochemical Data

Table 1: Comprehensive Physicochemical Properties of **Semicarbazide Hydrochloride**

Property	Specification	Conditions/Notes
CAS Registry Number	563-41-7	[1]
Molecular Formula	CH ₆ ClN ₃ O	[1]
Molecular Weight	111.53 g/mol	[1]
Melting Point	175-177°C	Decomposes [1]
Boiling Point	394.09°C	At 101,325 Pa [1]
Density	1.2908 (estimate)	Bulk density: 740 kg/m ³ [1]
Vapor Pressure	0 Pa	At 25°C [1]
Water Solubility	100 g/L	At 15°C [1]
pH (100g/L H ₂ O)	1.5	At 20°C [1]
Refractive Index	1.4480	Estimate [1]

Stability and Safety Profile

SEM-HCl is **stable under recommended storage conditions** (+15°C to +25°C) but is incompatible with strong oxidizing agents and strong bases [1]. The compound is classified as toxic with hazard codes Xn and T, and risk statements R22 (harmful if swallowed), R40 (limited evidence of carcinogenic effect), and R36/38 (irritating to eyes and skin) [1]. The acute toxicity LD₅₀ is 123 mg/kg orally in rabbits [1]. Appropriate personal protective equipment should be used when handling this compound, particularly due to its toxicity upon ingestion and potential for causing eye and skin irritation.

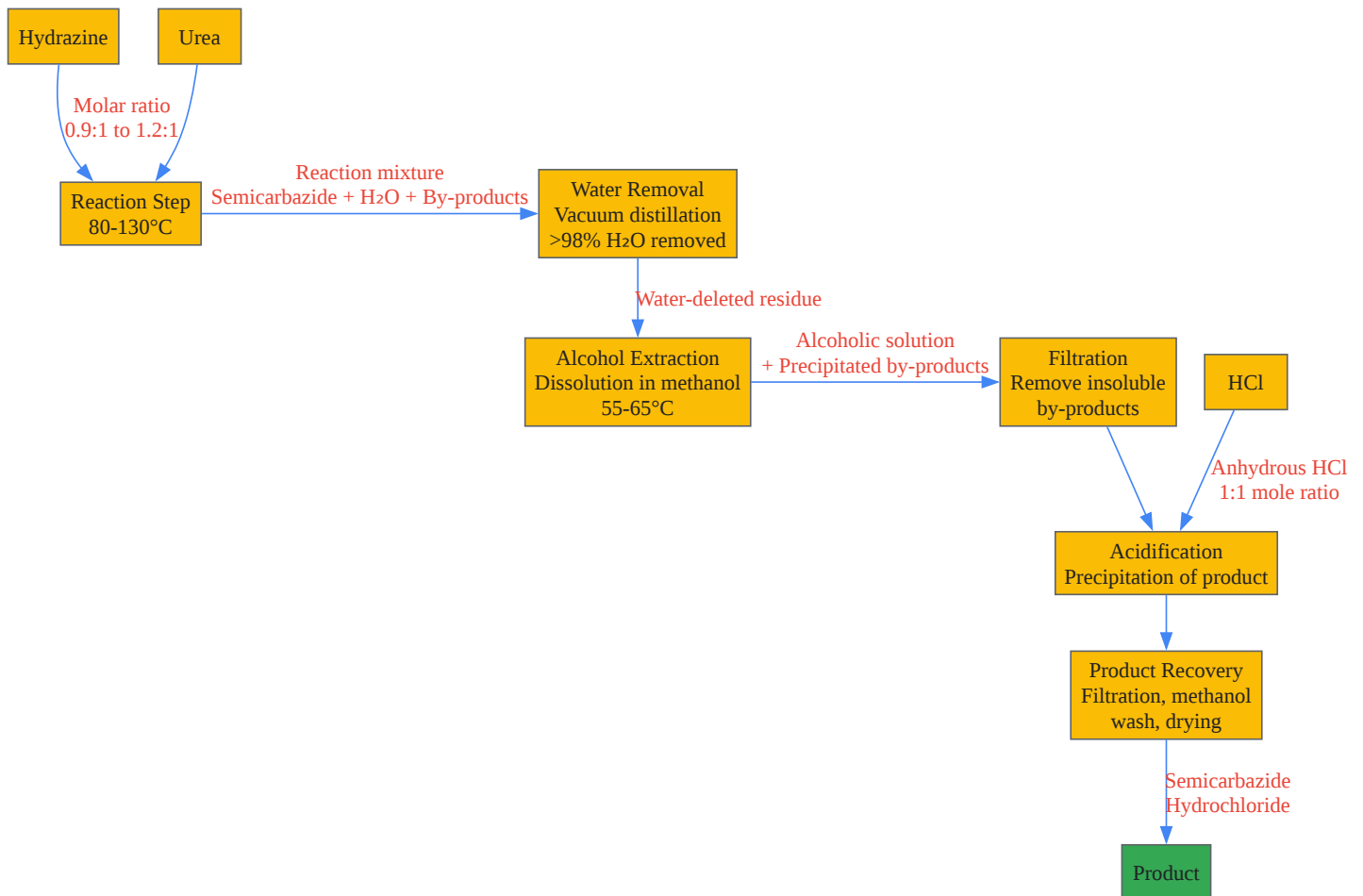
Synthesis and Industrial Production Methods

Conventional Hydrazine-Urea Process

The most established industrial synthesis route for **semicarbazide hydrochloride** involves the reaction of **hydrazine hydrate with urea**, followed by acidification with hydrochloric acid. This method employs readily available starting materials and can be performed under atmospheric pressure conditions, making it suitable for large-scale production [2] [3].

The overall synthesis follows this stoichiometry: $\text{NH}_2\text{NH}_2 \cdot \text{H}_2\text{O} + \text{NH}_2\text{CONH}_2 + \text{HCl} \rightarrow \text{CH}_6\text{ClN}_3\text{O} + \text{NH}_3$

The following diagram illustrates the industrial synthesis workflow:



[Click to download full resolution via product page](#)

Figure 1: Industrial synthesis workflow for **semicarbazide hydrochloride**

Optimized Experimental Protocol [2] [3]:

- **Reaction Setup:** Charge a three-neck flask with hydrazine hydrate (1.0 mole equivalent) and heat to 90°C with continuous stirring
- **Urea Addition:** Gradually add urea (1.0-1.4 mole equivalents relative to hydrazine) in three equal portions with 30-minute intervals between additions
- **Catalyst Addition:** Introduce sodium acetate (mass ratio to urea of 1:3 to 1:4.5) to promote the reaction
- **Reaction Completion:** Increase temperature to 100-105°C and maintain for 1-3 hours to complete the reaction
- **Water Removal:** Remove substantially all water (>95%) via vacuum distillation
- **Alcohol Extraction:** Add methanol (weight at least equal to water-deleted residue) and heat to 55-65°C to dissolve semicarbazide while precipitating alcohol-insoluble by-products (primarily hydrazodicarbonamide)
- **Filtration:** Remove insoluble by-products by filtration or centrifugation while maintaining elevated temperature
- **Acidification:** Slowly add anhydrous hydrogen chloride (1:1 mole ratio with semicarbazide) to the clarified alcoholic solution to precipitate the product
- **Product Recovery:** Collect **semicarbazide hydrochloride** by filtration, wash with cold methanol, and dry

Critical Process Parameters:

- Maintain **strict control of hydrazine to urea mole ratio** (0.9:1 to 1.2:1) to maximize yield and minimize by-product formation [2]
- Use of **anhydrous HCl** for acidification significantly improves product yield compared to aqueous HCl [2]
- **Batch-wise urea addition** and **sodium acetate catalyst** improve reaction efficiency and product quality [3]

Alternative Synthesis Routes

Monochlorourea-Amine Process: An alternative synthesis pathway avoids hydrazine by employing monochlorourea sodium salt reacted with ammonia [4]. This method can be catalyzed by zinc or cadmium compounds (chlorides, hydroxides, sulfates, or complexes) and typically proceeds at 50-150°C under pressure (10-100 kg/cm²), requiring substantial ammonia (50-500 moles per mole monochlorourea salt) [4].

Analytical Methods and Applications

Detection of Semicarbazide as a Biomarker

Semicarbazide has gained significant importance as a **protein-bound metabolite marker** for monitoring the illegal use of nitrofurazone (NFZ), a banned antimicrobial agent [5]. As NFZ undergoes rapid metabolism in vivo, SEM residues accumulate in tissues, making it a reliable indicator of prior NFZ administration in food-producing animals [5] [6].

Modern HILIC-MS/MS Detection Protocol [6]:

- **Sample Preparation:** Homogenize shrimp meat or shell samples (2-3 g) at 10,000 rpm for 2 minutes
- **Extraction:** Add 15-20 mL acidified acetonitrile (1% formic acid) and 100 µL internal standard solution (^{13}C - $^{15}\text{N}_2$ -SEM·HCl, 10 µg/mL)
- **Salt-Assisted Partitioning:** Introduce 4 g ammonium acetate, vortex for 30 s, and centrifuge at 4000 rpm for 10 minutes
- **Cleanup:** Transfer supernatant to dSPE purification tube containing 2 g of sorbent, vortex for 30 s, and centrifuge at 1000 rpm for 5 minutes
- **Concentration:** Evaporate supernatant under nitrogen at 40°C, reconstitute in 1 mL acidified acetonitrile, and filter through 0.22 µm membrane
- **HILIC-MS/MS Analysis:**
 - **Column:** Waters Acquity UPLC BEH HILIC (1.8 µm, 100 mm × 2.1 mm)
 - **Mobile Phase:** A) Water (1% formic acid); B) Acetonitrile (0.1% formic acid)
 - **Gradient:** 0-3 min (100% B), 3-4.5 min (100-80% B), 4.5-5.5 min (80-60% B), 5.5-8.5 min (60% B)
 - **Detection:** Positive ESI, MRM transitions: SEM 76.1 → 30.8 (quantitation) and 76.1 → 58.8 (qualification)

Derivatization Reagent for Carbonyl Compounds

Semicarbazide hydrochloride serves as a **classical derivatization reagent** for identifying and characterizing aldehydes and ketones through the formation of semicarbazones [7].

Standard Semicarbazone Formation Protocol [7]:

- **Reagent Preparation:** Dissolve **semicarbazide hydrochloride** (1 mol equivalent) and anhydrous sodium acetate (1.3 mol equivalents) in water with gentle warming
- **Derivatization:** Add a solution of the carbonyl compound (1 mol equivalent) in minimal ethanol to the reagent mixture
- **Crystallization:** Warm the mixture on a water bath until semicarbazone precipitation is complete
- **Isolation:** Cool the mixture, collect solid by filtration, wash sequentially with ethanol and water
- **Purification:** Recrystallize from ethanol or dilute aqueous ethanol
- **Characterization:** Determine melting point and analyze by appropriate spectroscopic methods

Contemporary Applications and Research Frontiers

Pharmaceutical Intermediates

SEM-HCl serves as a **key synthetic intermediate** for various pharmaceuticals, particularly in the production of nitrofurans and other therapeutic agents [3]. Its structural features make it valuable for constructing heterocyclic systems present in many bioactive molecules.

Advanced Materials Science

Recent research demonstrates the application of SEM-HCl as an **additive in tin perovskite solar cells** (TPSCs) to suppress deep-level traps [8]. The O=C-N functional group coordinates with undercoordinated Sn²⁺ ions, reducing Sn vacancies and improving photovoltaic performance.

Mechanism of Action in Perovskite Films [8]:

- **Defect Passivation:** Coordinates with unsaturated Sn dangling bonds on perovskite surfaces
- **Crystallization Enhancement:** Promotes preferential growth of crystal grains with reduced pit formation
- **Surface Improvement:** Lowers root mean square roughness from 32.3 nm to 24.1 nm
- **Performance Benefits:** Increases power conversion efficiency to 10.9% and extends operational stability

Purification Methodology

Advanced purification techniques have been developed for high-purity applications, particularly using **recrystallization from halogenated hydrocarbon solvents** [9]. Dichloromethane, chloroform, and related solvents effectively remove impurities while maintaining high recovery of SEM-HCl, which is crucial for pharmaceutical applications and analytical standards.

Conclusion

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. 563-41-7(Semicarbazide hydrochloride) Product Description [chemicalbook.com]
2. Process for preparing semicarbazide hydrochloride [patents.google.com]
3. Preparation method of medical intermediate semicarbazide ... [eureka.patsnap.com]
4. US5241117A - Process for producing semicarbazide [patents.google.com]
5. Development and validation of an analytical method for ... [sciencedirect.com]
6. A Novel Strategy for the Detection of Semicarbazide in ... - PMC [pmc.ncbi.nlm.nih.gov]
7. Semicarbazide Hydrochloride - an overview [sciencedirect.com]
8. Suppression of deep-level traps via semicarbazide ... [pmc.ncbi.nlm.nih.gov]
9. Method for producing semicarbazide compound [patents.google.com]

To cite this document: Smolecule. [Comprehensive Technical Guide to Semicarbazide Hydrochloride]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b8050601#semicarbazide-hydrochloride-melting-point-175-177-c>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com